Application of N-nitroso-desmethyl-clarithromycin in pharmaceutical quality control.

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Compound of Interest

Compound Name:	*N-nitroso-desmethyl-clarithromycin*
Cat. No.:	*B16377616*

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Application of **N-nitroso-desmethyl-clarithromycin** in Pharmaceutical Quality Control

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

N-nitroso-desmethyl-clarithromycin is a nitrosamine drug substance-related impurity (NDSRI) of clarithromycin, a macrolide antibiotic.[1][2][3] Nitrosamine impurities are a class of compounds that are of significant concern to regulatory agencies worldwide due to their potential carcinogenic properties.[4][5] The formation of **N-nitroso-desmethyl-clarithromycin** can occur during the synthesis, formulation, or storage of clarithromycin drug products through the reaction of secondary or tertiary amines with nitrosating agents.[1][3][4]

The primary application of **N-nitroso-desmethyl-clarithromycin** in pharmaceutical quality control is as a reference standard.[6][7] Its use is critical for the development, validation, and routine implementation of analytical methods designed to detect and quantify this specific

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impurity in clarithromycin active pharmaceutical ingredients (APIs) and finished drug products.[6] This ensures that the levels of this potential impurity are maintained below the stringent acceptable intake (AI) limits set by regulatory bodies like the U.S. Food and Drug Administration (FDA).[5][8][9]

Regulatory Landscape and Acceptable Intake Limits

Regulatory agencies, including the FDA and the European Medicines Agency (EMA), have established strict guidelines for the control of nitrosamine impurities in pharmaceutical products.[1][5][8] For NDSRIs, the FDA has implemented a risk-based approach to determine acceptable intake limits.

N-nitroso-desmethyl-clarithromycin has been categorized by the FDA, and a specific acceptable intake limit has been established. This information is crucial for setting appropriate specifications for clarithromycin APIs and drug products.

Impurity Name	Regulatory Body	Potency Category	Acceptable Intake (AI) Limit
N-nitroso-desmethyl-clarithromycin	FDA	4	1500 ng/day

Physicochemical Properties and Reference Standard Information

A well-characterized reference standard of **N-nitroso-desmethyl-clarithromycin** is essential for accurate and precise analytical testing. The following table summarizes key information typically found in a Certificate of Analysis for a reference standard.

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Property	Information
Chemical Name	N-((2S,3R,4S,6R)-2-(((3R,4S,5S,6R,7R,9R,11R,12R,13S,14R)-14-Ethyl-12,13-dihydroxy-4-(((2R,4R,5S,6S)-5-hydroxy-4-methoxy-4,6-dimethyltetrahydro-2H-pyran-2-yl)oxy)-7-methoxy-3,5,7,9,11,13-hexamethyl-2,10-dioxooxacyclotetradecan-6-yl)oxy)-3-hydroxy-6-methyltetrahydro-2H-pyran-4-yl)-N-methylnitrous amide[6][10]
Molecular Formula	$C_{37}H_{66}N_2O_{14}$[10]
Molecular Weight	762.9 g/mol [10]
Appearance	Typically an off-white or white solid[10]
Solubility	Soluble in solvents such as methanol and dimethyl sulfoxide (DMSO)[10]
Storage Conditions	Recommended to be stored at 2-8°C in a refrigerator for long-term stability.[10]
Purity (by HPLC)	Typically ≥95%[10]

Experimental Protocols

The detection and quantification of **N-nitroso-desmethyl-clarithromycin** at trace levels require highly sensitive and selective analytical instrumentation, with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) being the most suitable technique.[11] Below is a representative protocol for the analysis of **N-nitroso-desmethyl-clarithromycin** in a clarithromycin drug product.

Materials and Reagents

- **N-nitroso-desmethyl-clarithromycin** reference standard
- Clarithromycin API and/or drug product
- Methanol (LC-MS grade)

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- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Ultrapure water
- Volumetric flasks, pipettes, and other standard laboratory glassware
- Syringe filters (e.g., 0.22 µm PVDF)

Standard Solution Preparation

- Stock Standard Solution (e.g., 100 µg/mL): Accurately weigh approximately 1.0 mg of **N-nitroso-desmethyl-clarithromycin** reference standard and dissolve it in a 10.0 mL volumetric flask with methanol.
- Intermediate Standard Solution (e.g., 1.0 µg/mL): Dilute the stock standard solution 1:100 with a suitable diluent (e.g., 50:50 methanol:water).
- Working Standard Solutions: Prepare a series of calibration curve standards by further diluting the intermediate standard solution to achieve concentrations ranging from approximately 0.05 ng/mL to 10 ng/mL.

Sample Preparation

- Sample Weighing: Accurately weigh and transfer a portion of the powdered clarithromycin tablets or API equivalent to a single dose of clarithromycin into a suitable volumetric flask.
- Extraction: Add a measured volume of extraction solvent (e.g., methanol or a mixture of methanol and water) to the flask.
- Sonication and Shaking: Sonicate the sample for approximately 15-20 minutes, followed by mechanical shaking for 30 minutes to ensure complete extraction of the analyte.
- Dilution: Dilute the sample to the final volume with the extraction solvent.

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- Centrifugation/Filtration: Centrifuge a portion of the sample extract at a high speed (e.g., 10,000 rpm for 10 minutes). Filter the supernatant through a 0.22 µm syringe filter into an LC-MS vial.

LC-MS/MS Method

The following are suggested starting conditions for method development and validation.

Table 3: Suggested LC-MS/MS Parameters

Parameter	Suggested Condition
LC System	UHPLC system
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start with a low percentage of B, ramp up to a high percentage of B, hold, and then return to initial conditions.
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	40°C
Injection Volume	5 - 10 µL
MS System	Triple Quadrupole Mass Spectrometer
Ionization Source	Electrospray Ionization (ESI), Positive Mode
MRM Transitions	To be determined by infusing the N-nitroso-desmethyl-clarithromycin standard.
Source Parameters	To be optimized for maximum sensitivity (e.g., capillary voltage, source temperature, gas flows).

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Method Validation

The analytical method should be validated according to ICH guidelines, including the following parameters:

- Specificity
- Linearity
- Range
- Accuracy
- Precision (Repeatability and Intermediate Precision)
- Limit of Detection (LOD)
- Limit of Quantitation (LOQ)
- Robustness

Visualizations

Workflow for Nitrosamine Impurity Risk Assessment

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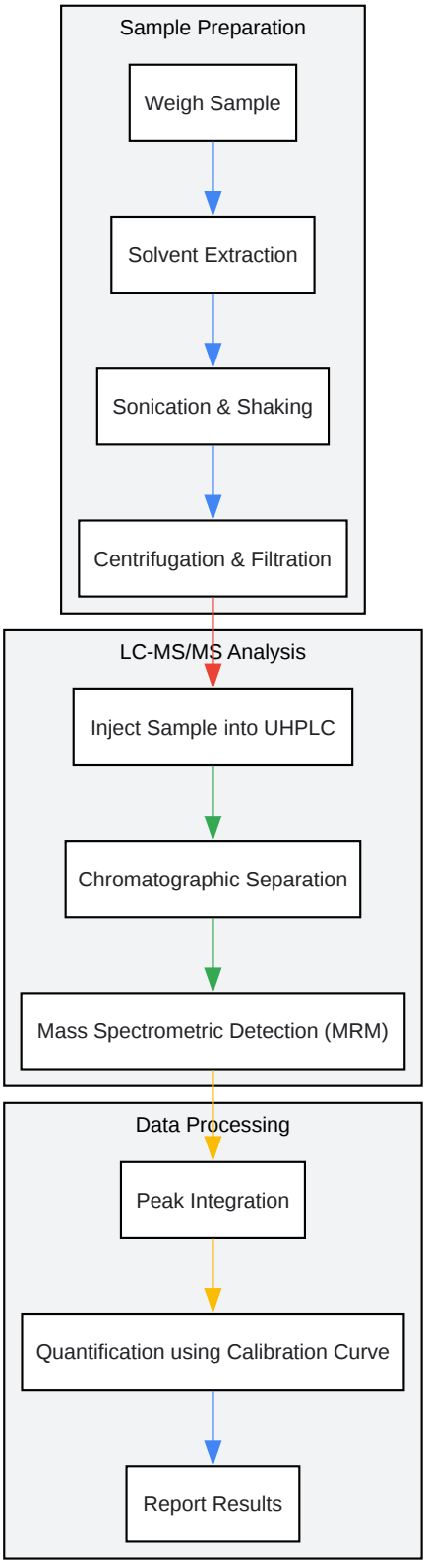

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